



Chlorodimethylsilane (CAS 1066-35-9): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties, applications, and safety protocols for **chlorodimethylsilane** (CAS 1066-35-9). The information is intended for use by professionals in research, development, and manufacturing who utilize this versatile organosilicon compound.

Physicochemical Properties

Chlorodimethylsilane, also known as dimethylchlorosilane (DMCS), is a colorless, fuming liquid with a pungent odor.[1][2] It is a highly reactive and flammable compound, primarily used as a reagent in organic synthesis and as a precursor for silicone polymers.[1][2]

Table 1: Physicochemical Data for **Chlorodimethylsilane**



Property	Value	Source(s)
CAS Number	1066-35-9	[3][4]
Molecular Formula	C ₂ H ₇ ClSi	[2][3]
Molecular Weight	94.62 g/mol	[3][4]
Density	0.852 g/mL at 25 °C	[3][4][5]
Boiling Point	34.7 °C	[3][4]
Melting Point	-111 °C	[3][4][5]
Flash Point	-23 °C (-9.4 °F) (closed cup)	[6]
Vapor Pressure	8.56 psi (at 20 °C)	[4]
Vapor Density	4 (vs air)	[4]
Refractive Index	n20/D 1.383	[3][4]
Solubility	Reacts with water. Miscible with organic solvents.	[2]

Safety and Handling

Chlorodimethylsilane is classified as a hazardous substance and requires strict safety protocols for handling and storage. It is extremely flammable, corrosive, and toxic if inhaled.[5] [6] In contact with water, it releases flammable gases.[5]

Table 2: GHS Hazard Information



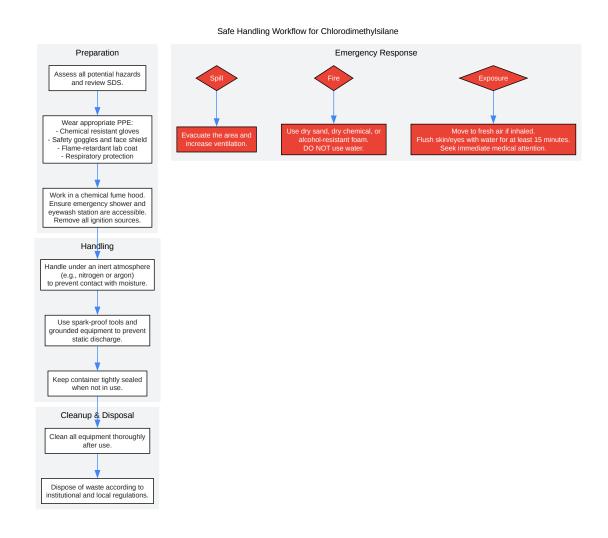
Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	1	H224: Extremely flammable liquid and vapor	&
Substances and mixtures which in contact with water, emit flammable gases	3	H261: In contact with water releases flammable gas	<u>&</u>
Skin Corrosion/Irritation	1A	H314: Causes severe skin burns and eye damage	corrosive
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled	•
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	corrosive

Data compiled from multiple safety data sheets.[5][6][7]

Safe Handling Workflow

Due to its hazardous nature, a stringent workflow must be followed when handling **chlorodimethylsilane**. This includes the use of appropriate personal protective equipment (PPE), working in a well-ventilated area, and having emergency procedures in place.





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A logical workflow for the safe handling of **chlorodimethylsilane**.



Applications in Synthesis

Chlorodimethylsilane is a valuable reagent in organic chemistry, primarily for the introduction of the dimethylsilyl group and as a reducing agent.

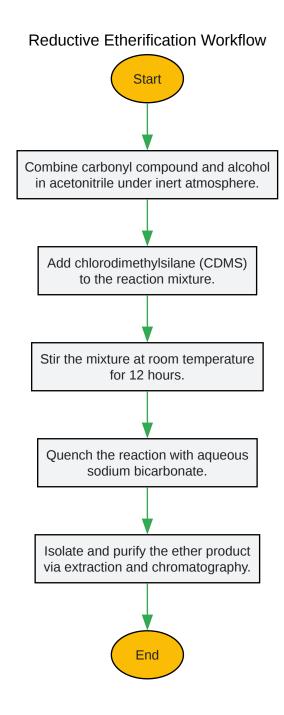
Reductive Etherification

A notable application of **chlorodimethylsilane** is in the reductive etherification of ketones and aldehydes with alcohols to produce unsymmetrical ethers.[8][9] This reaction is advantageous as **chlorodimethylsilane** acts as both a reducing agent and a Lewis acid, simplifying the reaction setup.[9][10]

The following is a general procedure for the reductive etherification of a carbonyl compound with an alcohol using **chlorodimethylsilane**.[8]

- Reaction Setup: In a reaction vessel under an inert atmosphere (e.g., argon), combine the
 carbonyl compound (1.0 equivalent) and the alcohol (1.1 equivalents) in a suitable solvent
 such as acetonitrile.
- Addition of Reagent: Add **chlorodimethylsilane** (1.1 equivalents) to the mixture.
- Reaction: Stir the reaction mixture at room temperature for approximately 12 hours.
- Quenching: Quench the reaction by adding a small amount of aqueous sodium bicarbonate solution.
- Workup and Purification: The product can then be isolated and purified using standard techniques such as extraction and column chromatography.





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A general workflow for reductive etherification using **chlorodimethylsilane**.

Synthesis of Silicone Polymers



Chlorodimethylsilane serves as a monomer in the synthesis of silicone polymers, such as polydimethylsiloxane (PDMS).[2] While di**chlorodimethylsilane** is more commonly used for this purpose, the underlying principle of hydrolysis and condensation is similar. The Si-Cl bond is readily hydrolyzed to form silanols, which then undergo condensation to form siloxane bonds (-Si-O-Si-), the backbone of silicone polymers.[11]

The following protocol is adapted from the synthesis of PDMS using a related dichlorosilane and illustrates the general steps.[11]

- Hydrolysis: The chlorosilane precursor is mixed with a solvent (e.g., dichloromethane) and then water is slowly added. This reaction is typically carried out with stirring at an elevated temperature (e.g., 60 °C) for several hours. This step results in the formation of silanol intermediates.
- Separation: The resulting mixture will separate into an aqueous layer containing hydrochloric acid and an organic layer containing the hydrolyzed silane. The aqueous layer is removed.
- Neutralization and Purification: The organic layer is washed, for instance with a sodium bicarbonate solution, to neutralize any remaining acid and then purified to yield the silanol monomer.
- Polymerization: The purified silanol monomer is then polymerized through a condensation reaction, often at high temperatures and sometimes with the aid of a catalyst, to form the final polydimethylsiloxane polymer.

Surface Modification

Chlorodimethylsilane is also utilized for the silanization of surfaces to alter their properties, such as increasing hydrophobicity or improving adhesion.[12] The reactive Si-Cl bond can react with hydroxyl groups on surfaces like glass or silicon wafers to form a stable siloxane linkage, covalently bonding the dimethylsilyl group to the surface.[12]

Reactivity

The primary reactivity of **chlorodimethylsilane** is centered around the silicon-chlorine and silicon-hydrogen bonds.



- Reaction with Water: It reacts violently with water and moisture to produce hydrogen chloride and flammable hydrogen gas.[6] This hydrolytic instability necessitates handling under anhydrous conditions.
- Reaction with Alcohols: As described in the reductive etherification section, it reacts with alcohols.
- Lewis Acidity: The silicon atom can act as a Lewis acid, facilitating various chemical transformations.[9][10]

The reaction with water proceeds via nucleophilic attack of water on the silicon atom, leading to the displacement of the chloride ion and subsequent elimination to form siloxanes and HCl.

Conclusion

Chlorodimethylsilane (CAS 1066-35-9) is a highly versatile and reactive chemical with significant applications in organic synthesis and polymer chemistry. Its utility is, however, matched by its hazardous nature, demanding strict adherence to safety protocols. A thorough understanding of its properties, reactivity, and handling requirements, as outlined in this guide, is essential for its safe and effective use in a research and development setting.

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